

(Isoquinolin-8-yl)methanol suppliers and commercial availability

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Compound of Interest

Compound Name: (Isoquinolin-8-yl)methanol

Cat. No.: B1322876

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An In-depth Technical Guide to the Commercial Availability and Use of **(Isoquinolin-8-yl)methanol**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability of **(Isoquinolin-8-yl)methanol**, a key building block in medicinal chemistry and drug discovery. This document offers a detailed summary of suppliers, procurement workflows, and generalized experimental protocols relevant to its application in a research and development setting.

Core Compound Identification

- IUPAC Name: **(Isoquinolin-8-yl)methanol**
- Synonyms: 8-(Hydroxymethyl)isoquinoline, 8-(Hydroxymethyl)-2-azanaphthalene
- CAS Number: 1159511-15-5
- Molecular Formula: C₁₀H₉NO
- Molecular Weight: 159.18 g/mol

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- Structure:

Commercial Availability and Suppliers

(Isoquinolin-8-yl)methanol is available from a number of specialized chemical suppliers. The table below summarizes the commercial availability from key vendors, providing data on purity, typical quantities offered, and pricing. Researchers are advised to contact suppliers directly for the most current pricing and availability, especially for bulk quantities.

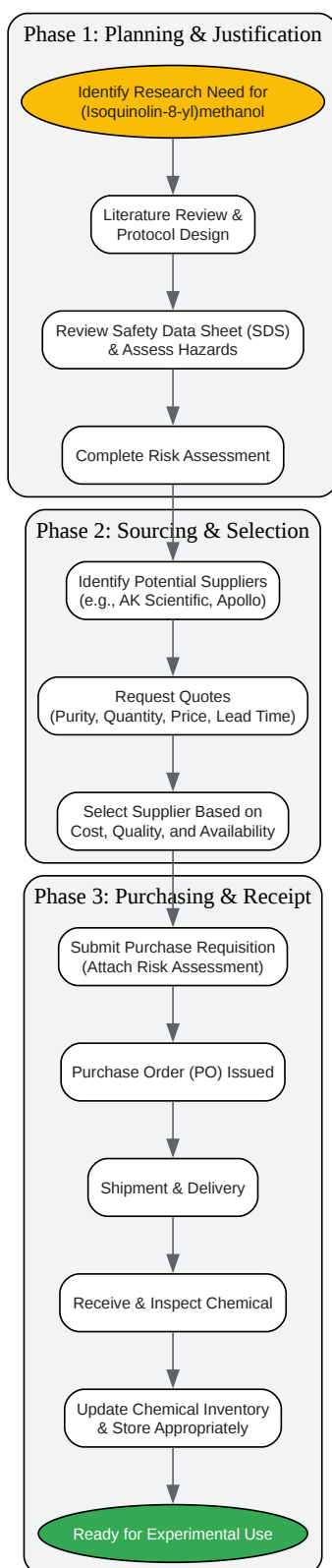
Table 1: Commercial Suppliers of **(Isoquinolin-8-yl)methanol** (CAS 1159511-15-5)

Supplier	Purity	Available Quantities	Price (USD)	Stock Status / Lead Time
AK Scientific	≥95%	100 mg	\$130	1 Week
		250 mg	\$214	
		1 g	\$446	
		5 g	\$1498	
Apollo Scientific	≥95%	500 mg	£195.00 (~\$245)	In Stock (US & UK)
Fluorochem (via CymitQuimica)	95.0%	1 g	Inquiry	Inquiry
Dayang Chem (Hangzhou) Co.,Ltd.	Inquiry	Inquiry	Inquiry	Inquiry

Note: A CAS number discrepancy exists in some databases. While CAS 76518-57-5 is occasionally associated with this compound, it is more reliably assigned to the isomer (Isoquinolin-5-yl)methanol. The correct CAS number for **(Isoquinolin-8-yl)methanol** is 1159511-15-5, as used by the majority of specialized suppliers.

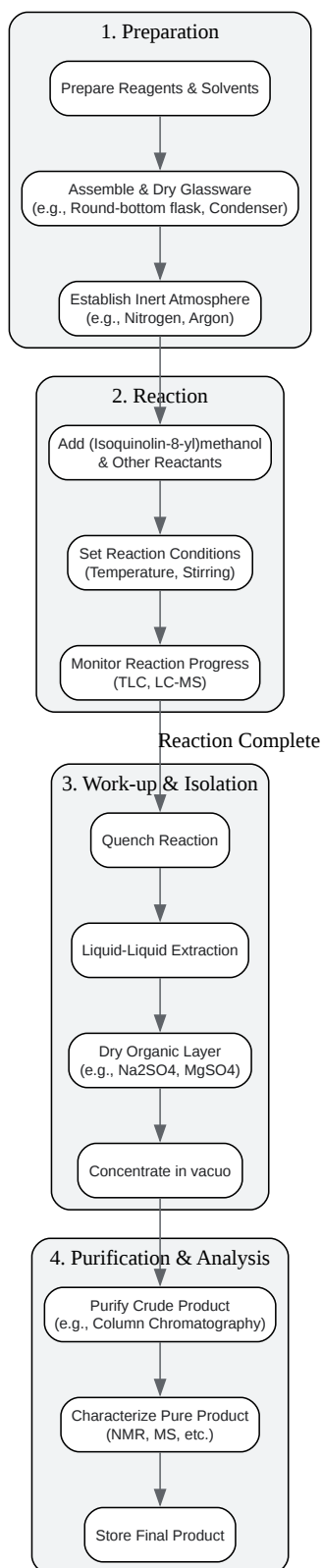
Procurement and Experimental Workflows

The following diagrams illustrate standardized workflows for the procurement and experimental use of a research chemical like **(Isoquinolin-8-yl)methanol**.



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Caption: Logical workflow for the procurement of a research chemical.



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Caption: General experimental workflow for a chemical synthesis.

Experimental Protocols

Detailed experimental protocols for **(Isoquinolin-8-yl)methanol** are not typically provided by suppliers. The following sections outline generalized, representative methodologies for the quality control and synthetic application of this compound, based on standard laboratory practices for isoquinoline derivatives.

Quality Control and Characterization

Upon receipt, it is crucial to verify the identity and purity of the compound, especially if it is to be used in sensitive applications.

Objective: To confirm the identity and assess the purity of a supplied batch of **(Isoquinolin-8-yl)methanol**.

Methodologies:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: Dissolve 5-10 mg of the sample in an appropriate deuterated solvent (e.g., CDCl_3 , $\text{DMSO}-d_6$). The resulting spectrum should be consistent with the structure of **(Isoquinolin-8-yl)methanol**, showing characteristic peaks for the aromatic protons on the isoquinoline core and the methylene protons of the methanol group.
 - ^{13}C NMR: Acquire a proton-decoupled ^{13}C spectrum to confirm the presence of the 10 carbon atoms in the molecule at their expected chemical shifts.
- Mass Spectrometry (MS):
 - Utilize a technique such as Electrospray Ionization (ESI) or Gas Chromatography-Mass Spectrometry (GC-MS) to determine the molecular weight. The mass spectrum should show a prominent peak corresponding to the molecular ion $[\text{M}+\text{H}]^+$ at m/z 160.07.
- High-Performance Liquid Chromatography (HPLC):
 - Develop a reverse-phase HPLC method (e.g., using a C18 column with a water/acetonitrile or water/methanol mobile phase gradient) to assess purity. The purity is determined by the peak area percentage of the main component.

Example Synthetic Application: N-Alkylation

This protocol describes a general procedure for the alkylation of the isoquinoline nitrogen, a common step in the synthesis of bioactive molecules.

Objective: To synthesize an 8-(hydroxymethyl)isoquinolinium salt via N-alkylation.

Materials:

- **(Isoquinolin-8-yl)methanol**
- Alkylating agent (e.g., methyl iodide, benzyl bromide)
- Anhydrous solvent (e.g., acetonitrile, DMF)
- Stir plate and magnetic stir bar
- Round-bottom flask and condenser
- Inert atmosphere setup (Nitrogen or Argon)

Procedure:

- To a dry round-bottom flask under an inert atmosphere, add **(Isoquinolin-8-yl)methanol** (1.0 eq).
- Dissolve the starting material in the chosen anhydrous solvent.
- Add the alkylating agent (1.1 - 1.5 eq) to the solution at room temperature.
- Stir the reaction mixture at room temperature or with gentle heating (e.g., 40-60 °C) and monitor the reaction progress by TLC or LC-MS.
- Upon completion, cool the reaction mixture to room temperature. If a precipitate has formed, collect the solid product by filtration.
- If no precipitate forms, concentrate the reaction mixture under reduced pressure.

- Purify the crude product by recrystallization or trituration with a suitable solvent (e.g., diethyl ether, ethyl acetate) to afford the desired N-alkylated isoquinolinium salt.
- Dry the final product under vacuum and characterize it using appropriate analytical methods (NMR, MS).
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